

An In-depth Technical Guide to the Physicochemical Properties of Galbanic Acid

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Compound of Interest

Compound Name: Galbinic acid

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This technical guide provides a comprehensive overview of the core physicochemical properties of galbanic acid, tailored for researchers, scientists, and drug development professionals. The document summarizes quantitative data, outlines general experimental protocols for property determination, and visualizes key biological signaling pathways influenced by this compound.

Core Physicochemical Properties

Galbanic acid is a sesquiterpene coumarin found in various *Ferula* species.^{[1][2]} Its chemical and physical properties are crucial for understanding its pharmacokinetic and pharmacodynamic behavior.

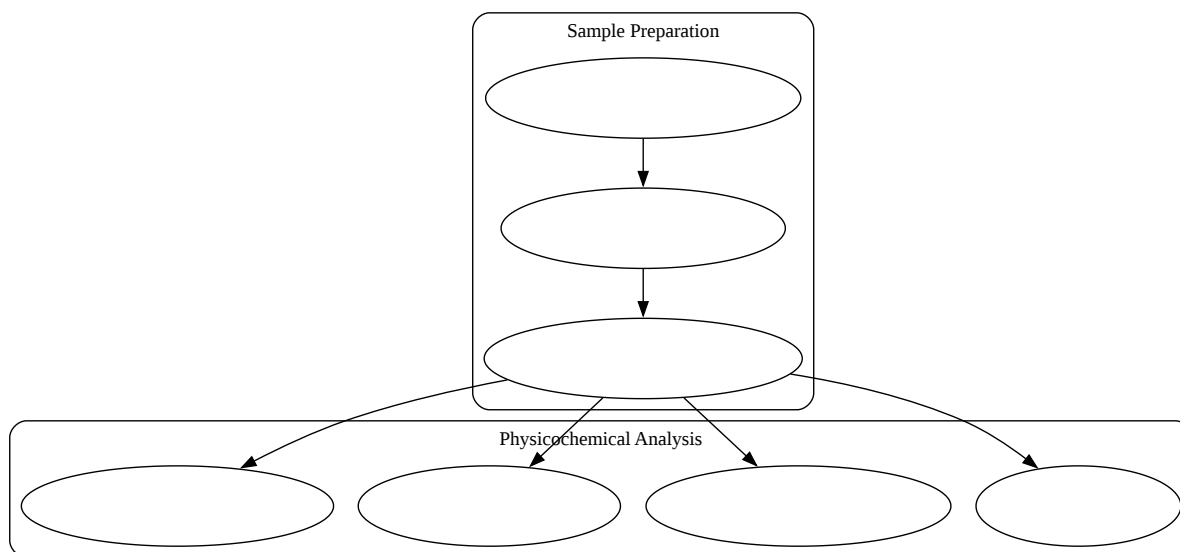
Data Summary

The following table summarizes the key physicochemical properties of galbanic acid.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₀ O ₅	[3] [4] [5] [6]
Molecular Weight	398.49 g/mol	[3] [4] [5] [6] [7]
Appearance	White powder	[7]
Melting Point	94-96 °C	[3] [6]
Boiling Point	573.2 ± 45.0 °C (Predicted)	[3] [6]
Density	1.130 ± 0.06 g/cm ³ (Predicted)	[3] [6]
pKa	4.73 ± 0.10 (Predicted)	[3] [6]
LogP (XlogP3-AA)	5.1	[5] [8]
Water Solubility	0.01312 mg/L at 25 °C (Estimated)	[8]

Experimental Protocols for Physicochemical Property Determination

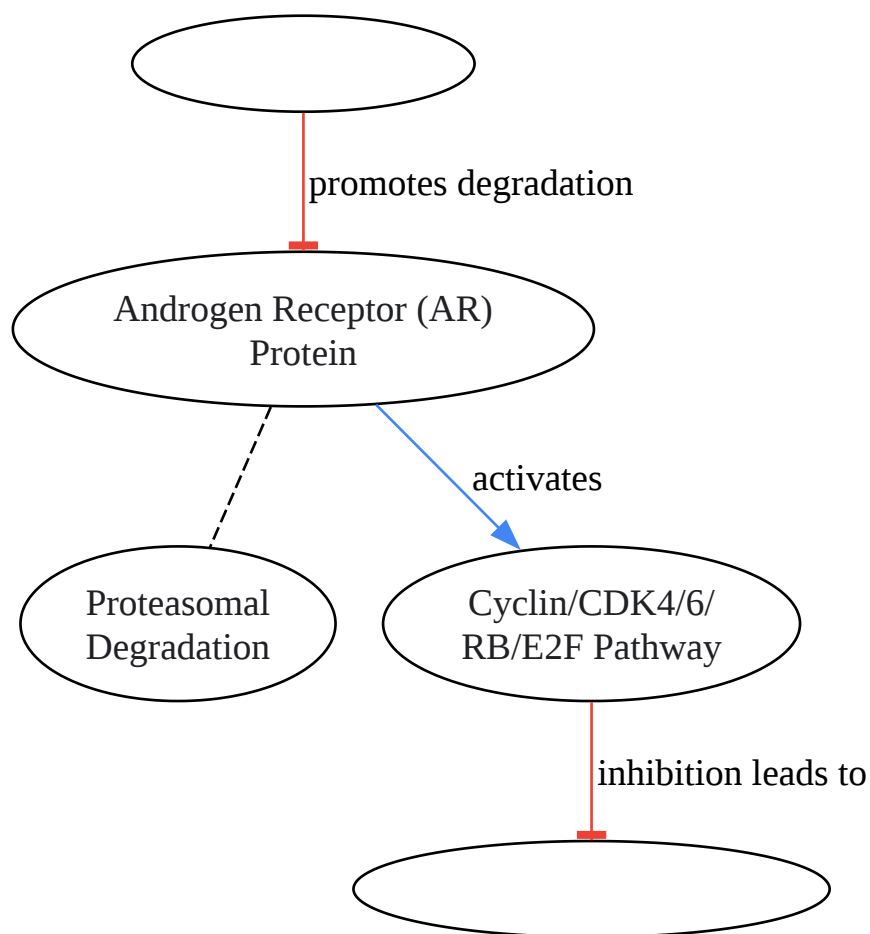
While specific experimental details for galbanic acid are not extensively published, the following are standard methodologies for determining the properties listed above.



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Caption: Galbanic acid's inhibition of the PI3K/Akt/mTOR pathway.

3.2. Downregulation of Androgen Receptor (AR) Signaling Galbanic acid has demonstrated anti-androgen activities by down-regulating the abundance and signaling of the androgen receptor (AR) in prostate cancer cells. T[1][2]his action promotes proteasomal degradation of the AR protein. The subsequent inhibition of the cyclin/CDK4/6/RB/E2F pathway leads to G1 phase cell cycle arrest.



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Caption: Galbanic acid's inhibition of the EGFR/HIF-1 α pathway.

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